

# Essential Safety and Logistical Information for Handling NSC243928 Mesylate

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## Compound of Interest

Compound Name: NSC243928 mesylate

Cat. No.: B10762011

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Disclaimer: A specific Safety Data Sheet (SDS) for **NSC243928 mesylate** is not publicly available. This guide is synthesized from information on the compound's nature as an anti-cancer agent and established safety protocols for handling cytotoxic and other hazardous pharmaceutical compounds. Always consult with your institution's Environmental Health and Safety (EHS) department before commencing work.

**NSC243928 mesylate** is an anti-cancer agent, and as such, it must be handled with extreme caution to prevent exposure to researchers, scientists, and drug development professionals. The procedures outlined below are based on best practices for managing cytotoxic substances, which are known to have carcinogenic, mutagenic, or teratogenic properties.

## Chemical and Physical Data

Property	Value
Molecular Formula	C23H25N3O6S2
Molecular Weight	503.59 g/mol
Appearance	Light yellow to yellow solid
Storage (Solid)	4°C, sealed, away from moisture
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month

## Personal Protective Equipment (PPE)

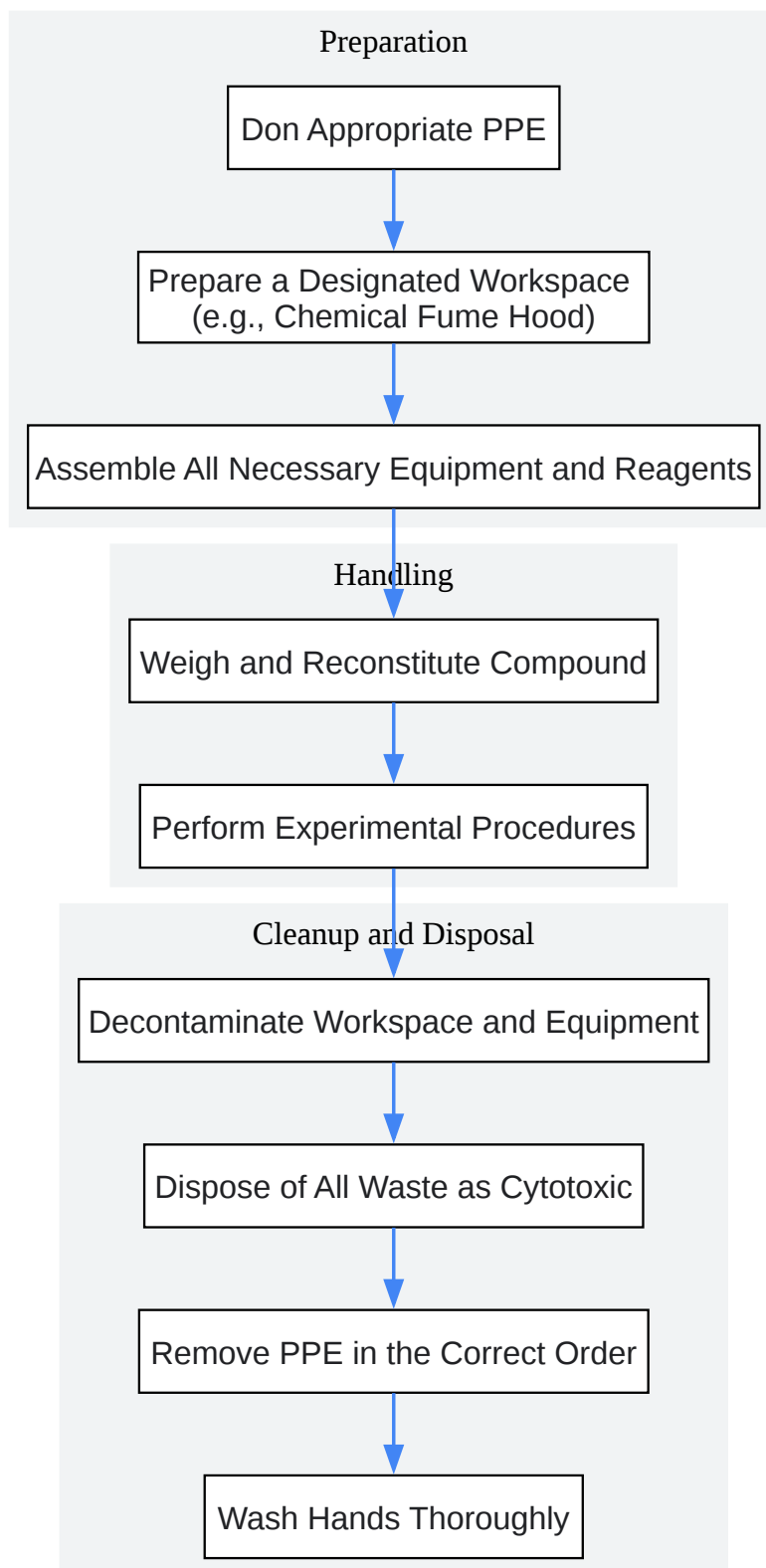
The use of appropriate PPE is the primary defense against exposure to **NSC243928 mesylate**. The following table details the minimum PPE requirements for various laboratory activities involving this compound.

Activity	Required PPE
Receiving and Unpacking	Single pair of ASTM D6978-rated chemotherapy gloves.[1][2]
Weighing and Reconstituting (Dry Powder)	- Gloves: Double-gloving with chemotherapy-rated nitrile gloves.[1][3] - Gown: Disposable, polyethylene-coated gown.[1] - Eye/Face Protection: Goggles and a face shield.[1][3] - Respiratory Protection: A NIOSH-approved N95 respirator is recommended, especially if not handled in a containment device.[1]
Handling Solutions	- Gloves: Double-gloving with chemotherapy-rated nitrile gloves.[1][3] - Gown: Disposable, polyethylene-coated gown.[1] - Eye Protection: Safety glasses with side shields or goggles.[4]
Spill Cleanup	- Gloves: Double-gloving with chemotherapy-rated nitrile gloves.[1][3] - Gown: Disposable, polyethylene-coated gown.[1] - Eye/Face Protection: Goggles and a face shield.[1][3] - Respiratory Protection: NIOSH-approved N95 respirator.[1]
Waste Disposal	- Gloves: Double-gloving with chemotherapy-rated nitrile gloves.[1][3] - Gown: Disposable, polyethylene-coated gown.[1]

## Experimental Protocols and Workflows

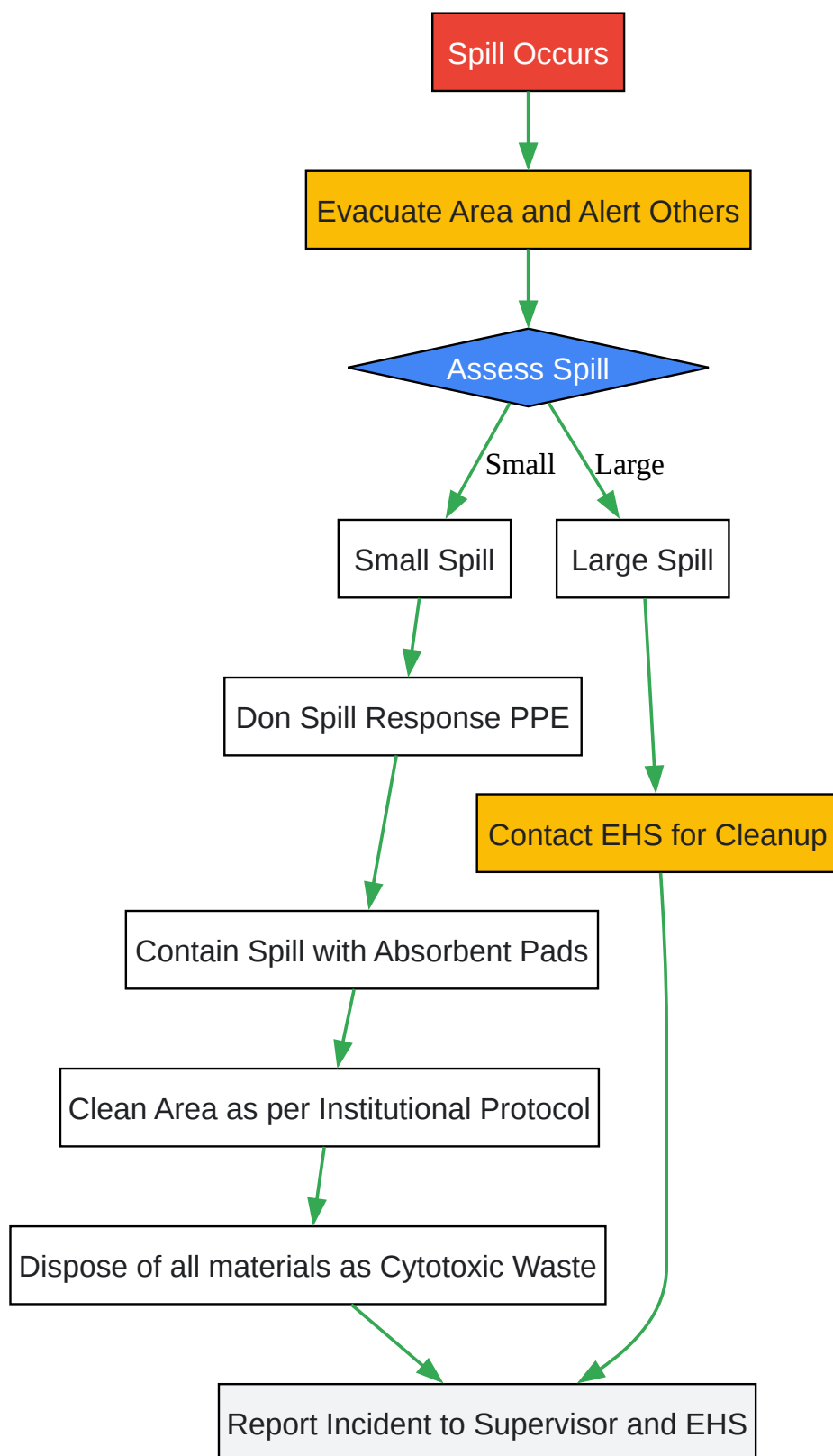
Adherence to a strict, step-by-step protocol is essential for minimizing the risk of exposure during the handling of **NSC243928 mesylate**.

## Safe Handling Workflow Diagram

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Caption: A stepwise workflow for the safe handling of **NSC243928 mesylate**.

### Spill Response Logical Diagram



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Caption: Decision-making process for responding to a spill of **NSC243928 mesylate**.

## Disposal Plan

The disposal of **NSC243928 mesylate** and any materials that have come into contact with it must be handled with the utmost care to prevent environmental contamination and accidental exposure.

- Waste Segregation: All waste contaminated with **NSC243928 mesylate** is considered cytotoxic waste and must be segregated from other waste streams.[5]
- Containers: Use designated, leak-proof, and puncture-resistant containers clearly labeled with the cytotoxic symbol.[5] For sharps, use a designated cytotoxic sharps container.[6]
- Contaminated Materials: This includes, but is not limited to:
  - Unused or expired **NSC243928 mesylate**.
  - Empty vials and packaging.
  - All used PPE (gloves, gowns, masks, etc.).[6]
  - Pipette tips, tubes, and other disposable lab supplies.
  - Spill cleanup materials.
- Final Disposal: Cytotoxic waste should be incinerated at a high temperature by a licensed hazardous waste disposal service.[7] Never dispose of cytotoxic waste in the regular trash or down the drain.[7] Follow all local and institutional regulations for the disposal of cytotoxic waste.

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